

3-Epichromolaenide synonyms and CAS number

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Compound of Interest

Compound Name: 3-Epichromolaenide

Cat. No.: B15594424

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3-Epichromolaenide: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Epichromolaenide is a naturally occurring sesquiterpenoid lactone. This document provides a concise summary of its known identifiers. Despite a comprehensive search of publicly available scientific literature, detailed information regarding its biological activities, quantitative data, specific experimental protocols, and associated signaling pathways remains largely uncharacterized.

Chemical Identification

A crucial first step in the study of any natural compound is its precise identification. The following table summarizes the key identifiers for **3-Epichromolaenide**.

Identifier	Value
Synonym	3-Epihiyodorilactone B
CAS Registry Number	89913-53-1

Current State of Research

3-Epichromolaenide is known to be isolated from *Chromolaena glaberrima*. However, extensive searches for specific bioactivity data, including quantitative metrics such as IC50 (half-maximal inhibitory concentration) or MIC (minimum inhibitory concentration) values, have not yielded specific results for this compound. Similarly, detailed experimental protocols for the evaluation of its cytotoxic, antifungal, anti-inflammatory, or other biological effects are not available in the public domain.

Furthermore, there is no published information detailing the specific signaling pathways that may be modulated by **3-Epichromolaenide**.

Future Directions

The lack of detailed public data on **3-Epichromolaenide** presents a clear opportunity for novel research. Future investigations could focus on:

- **Isolation and Purification:** Development of robust protocols for the isolation and purification of **3-Epichromolaenide** from *Chromolaena glaberrima* to obtain sufficient quantities for comprehensive biological screening.
- **In Vitro Bioassays:** Systematic evaluation of the cytotoxic, antimicrobial, and anti-inflammatory properties of the purified compound. This would involve standardized assays to determine IC50 and MIC values against various cancer cell lines, bacterial strains, and fungal pathogens.
- **Mechanism of Action Studies:** Should any significant biological activity be identified, subsequent research could elucidate the underlying mechanism of action, including the identification of molecular targets and the mapping of associated signaling pathways.

Conclusion

While the fundamental chemical identifiers for **3-Epichromolaenide** are established, its biological profile remains a nascent field of study. The absence of in-depth technical data underscores the need for foundational research to uncover the potential therapeutic applications of this natural product. The scientific community is encouraged to undertake studies to fill these knowledge gaps.

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